Fluciclovine (^{18}F) PET/CT Imaging: Application Notes and Protocols for Preclinical Studies

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Compound of Interest

Compound Name: *Fluciclovine (18F)*

Cat. No.: *B1218386*

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These application notes provide a comprehensive overview and detailed protocols for the use of Fluciclovine (^{18}F) Positron Emission Tomography/Computed Tomography (PET/CT) in preclinical research. Fluciclovine (^{18}F), a synthetic amino acid radiotracer, is a valuable tool for in vivo visualization and quantification of amino acid transport, which is often upregulated in cancerous tissues.

Introduction to Fluciclovine (^{18}F)

Fluciclovine (^{18}F), also known as anti-1-amino-3-[^{18}F]fluorocyclobutane-1-carboxylic acid (FACBC), is an analogue of the amino acid leucine. Its uptake in cells is primarily mediated by amino acid transporters, particularly the L-type Amino Acid Transporter 1 (LAT1) and Alanine, Serine, Cysteine Transporter 2 (ASCT2).[1] These transporters are overexpressed in many types of cancer cells to meet the increased demand for amino acids required for rapid growth and proliferation.[1][2][3] Unlike natural amino acids, Fluciclovine (^{18}F) is not significantly metabolized or incorporated into proteins, allowing for a clear and specific signal for PET imaging.[1][3] This property makes it an excellent imaging biomarker for assessing tumor metabolism and response to therapy in various preclinical cancer models.

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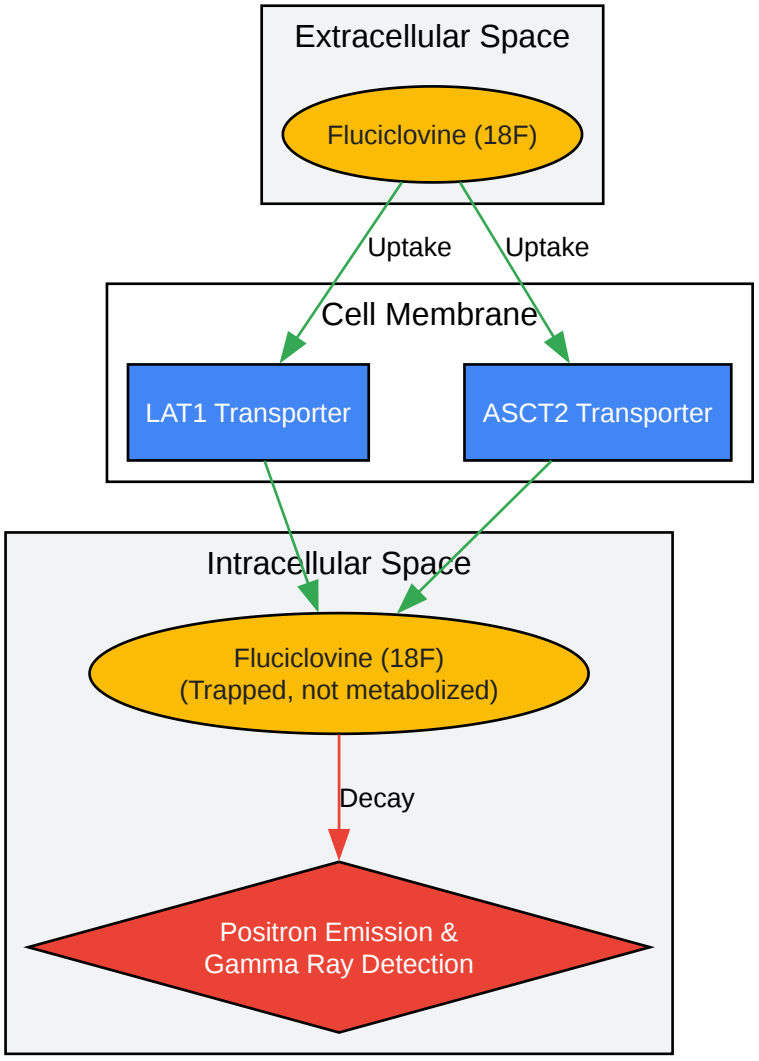
Key Applications in Preclinical Research

- Tumor Detection and Staging: Non-invasively identify and delineate tumor tissues with high amino acid metabolism.
- Treatment Response Monitoring: Quantitatively assess the efficacy of novel cancer therapies by measuring changes in Fluciclovine (^{18}F) uptake.
- Pharmacodynamic (PD) Biomarker: Serve as a PD biomarker to evaluate the in vivo effects of drugs targeting amino acid metabolism pathways.
- Understanding Tumor Biology: Investigate the role of amino acid transport in tumor progression and metastasis.

Signaling Pathway of Fluciclovine (^{18}F) Uptake

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Fluciclovine (18F) Cellular Uptake Pathway



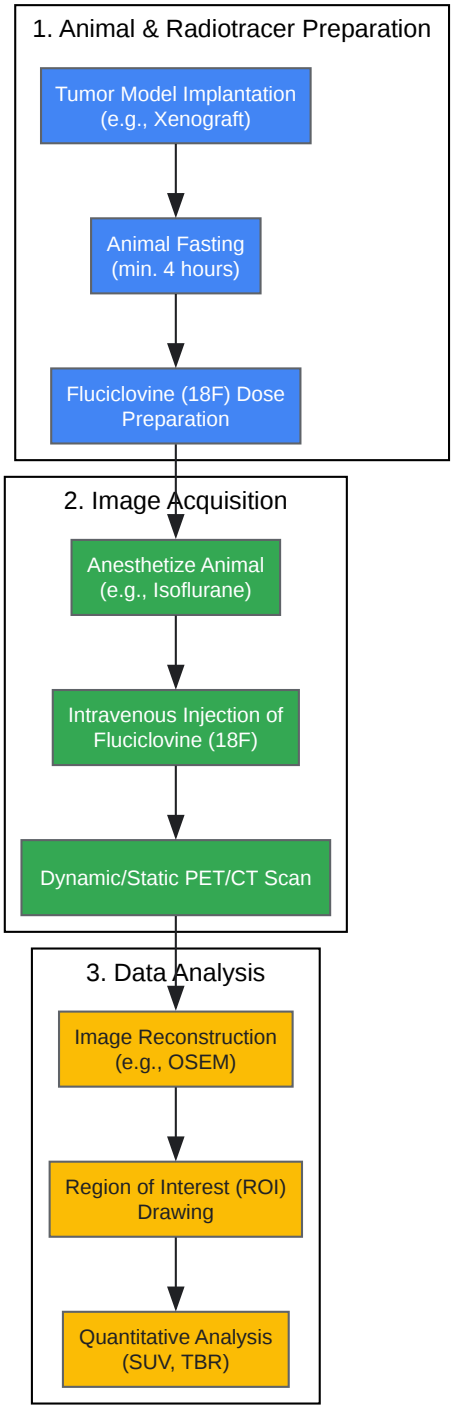
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Caption: **Fluciclovine (18F)** cellular uptake mechanism.

Preclinical Experimental Workflow

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Preclinical Fluciclovine (18F) PET/CT Workflow



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